

# Proper Disposal Procedures for Cryptofolione

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## Compound of Interest

Compound Name: *Cryptofolione*

Cat. No.: *B158415*

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This guide provides essential safety and logistical information for the proper disposal of **Cryptofolione**, a hazardous organic compound. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance. Adherence to these protocols is critical to minimize risks associated with chemical waste.

## Essential Safety and Hazard Data

All quantitative data regarding **Cryptofolione**'s hazards are summarized below. This information is critical for risk assessment and the implementation of appropriate safety controls during handling and disposal.

Parameter	Value	Critical Safety Notes
Chemical Class	Halogenated Organic	Do not mix with non-halogenated waste streams.
pH	2.8 (in 10% aqueous solution)	Corrosive. Avoid contact with skin, eyes, and metals.
Boiling Point	121°C (250°F)	Vapors are heavier than air; handle in a fume hood.
Flash Point	55°C (131°F)	Flammable liquid. Store away from heat and ignition sources.
Permissible Exposure Limit (PEL)	2 ppm (8-hour TWA)	High inhalation toxicity. Respiratory protection may be required.
LD50 (Oral, Rat)	280 mg/kg	Toxic if ingested.
Aquatic Toxicity (LC50)	10 mg/L (96 hours)	Highly toxic to aquatic life. Prevent any release to the environment.

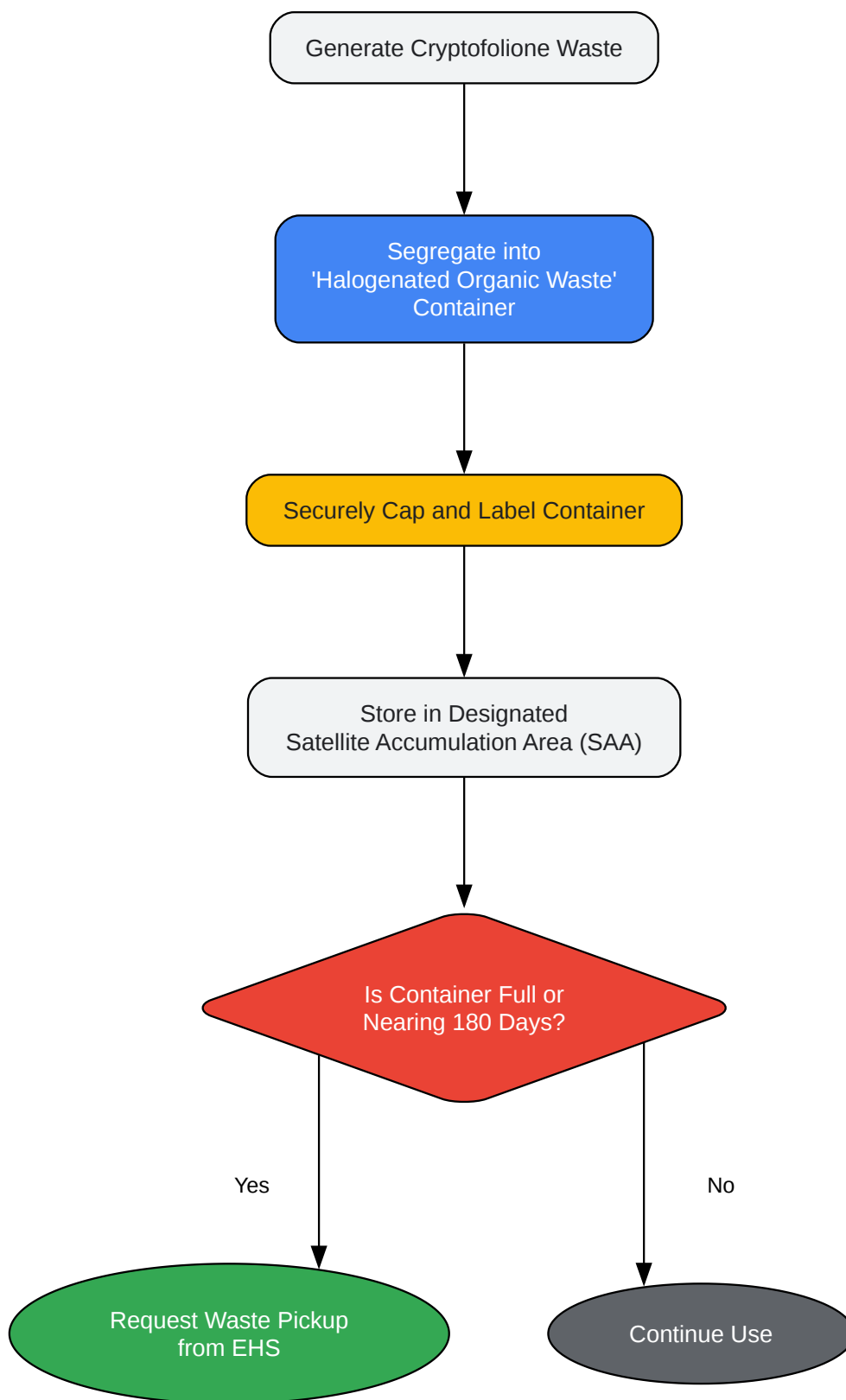
## Step-by-Step Disposal Protocol

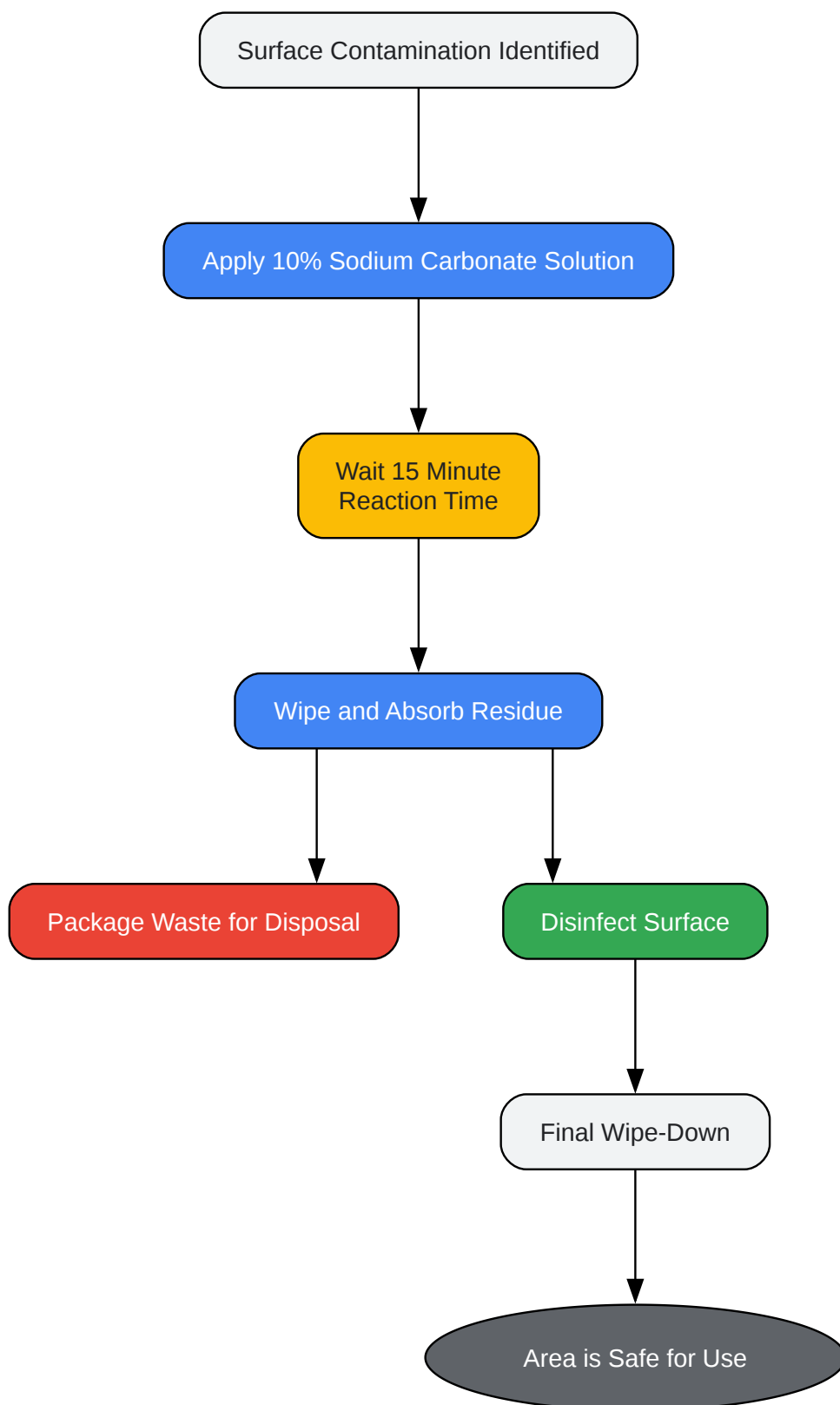
Follow this mandatory procedure for the safe disposal of all **Cryptofolione** waste.

- **Wear Appropriate PPE:** Before handling, ensure you are wearing a flame-retardant lab coat, safety goggles, a face shield, and heavy-duty nitrile gloves.
- **Segregate Waste:** At the point of generation, collect all **Cryptofolione** waste (including contaminated materials) in a designated, properly labeled "Halogenated Organic Waste" container.
- **Use Approved Containers:** The waste container must be made of a chemically resistant material (e.g., HDPE or glass) and have a secure, vapor-tight lid.
- **Label Container Correctly:** The label must include:

- The words "Hazardous Waste"
- The full chemical name: "**Cryptofolione**"
- All other constituents and their approximate percentages
- The date accumulation started
- The name of the principal investigator
- **Store Safely:** Keep the sealed waste container in a designated Satellite Accumulation Area (SAA). This area must be well-ventilated, provide secondary containment, and be located away from drains and incompatible materials.
- **Schedule Pickup:** Once the container is 90% full or within 180 days of the start date, request a pickup from your institution's Environmental Health & Safety (EHS) department. Do not overfill containers.

The logical workflow for waste handling is illustrated in the diagram below.





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